

# A Comprehensive Technical Guide to the Chemical Structure and Properties of Scoparinol

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## Compound of Interest

Compound Name: *Scoparinol*

Cat. No.: *B174570*

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This technical guide provides an in-depth overview of the chemical structure, properties, isolation, and known biological activities of **Scoparinol**, a labdane-type diterpenoid of interest for its potential therapeutic applications.

## Chemical Identity and Structure

**Scoparinol** is a natural product isolated from the herb *Scoparia dulcis*<sup>[1]</sup>. Its chemical identity is well-established through various spectroscopic methods.

## Chemical Structure

The chemical structure of **Scoparinol** is characterized by a labdane diterpenoid core. The IUPAC name for **Scoparinol** is [(1R,4S,4aR,8R,8aR)-8-(hydroxymethyl)-4-[(E)-5-hydroxy-3-methylpent-3-enyl]-4a,8-dimethyl-3-methylidene-2,4,5,6,7,8a-hexahydro-1H-naphthalen-1-yl] benzoate<sup>[2][3]</sup>.

A 2D representation of the chemical structure is provided below:

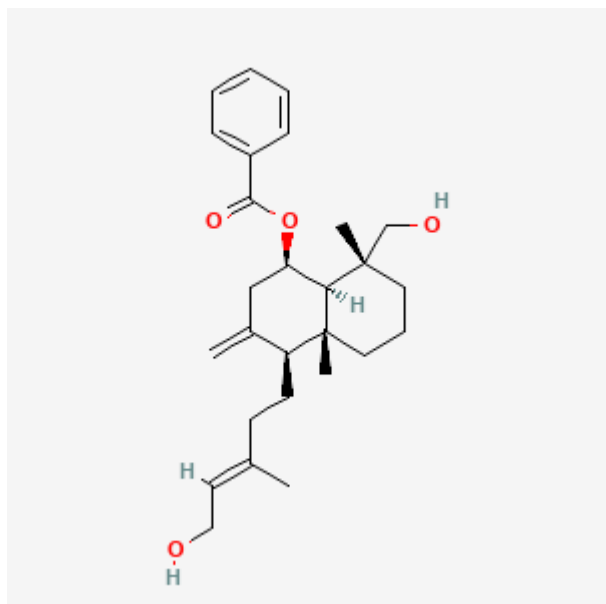


Image Source: PubChem CID 14781533[2]

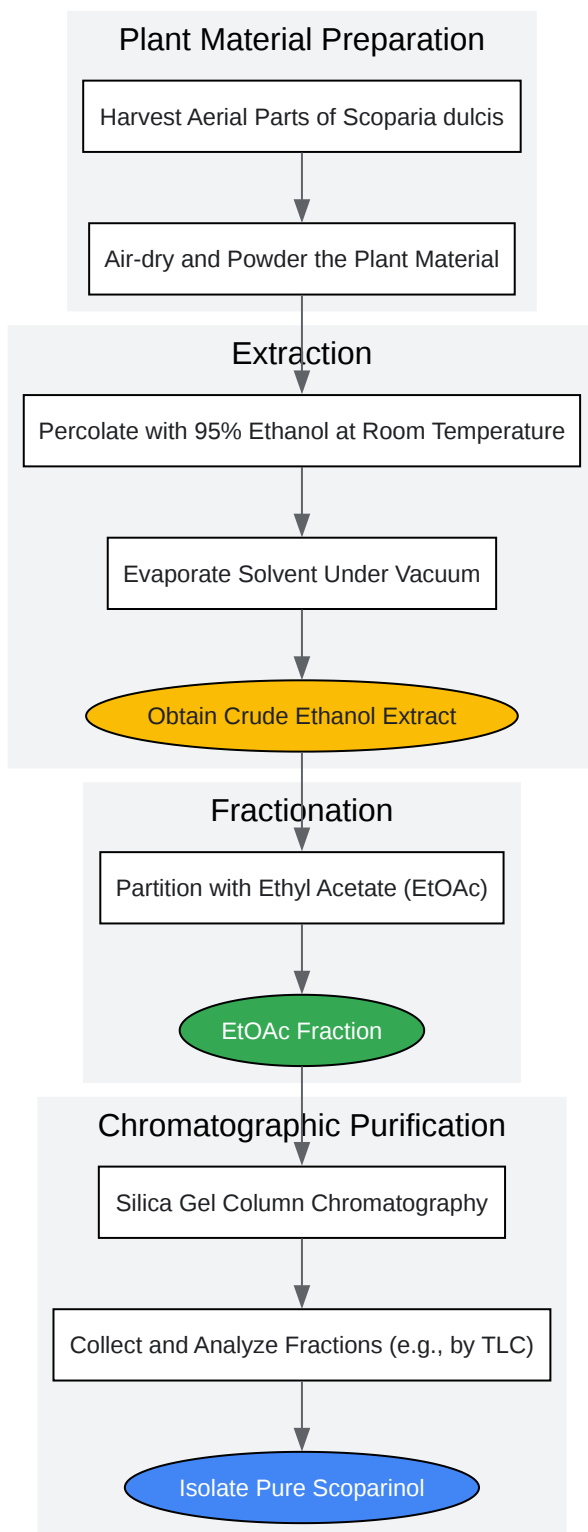
## Chemical and Physical Properties

The key chemical and physical properties of **Scoparinol** are summarized in the table below for easy reference.

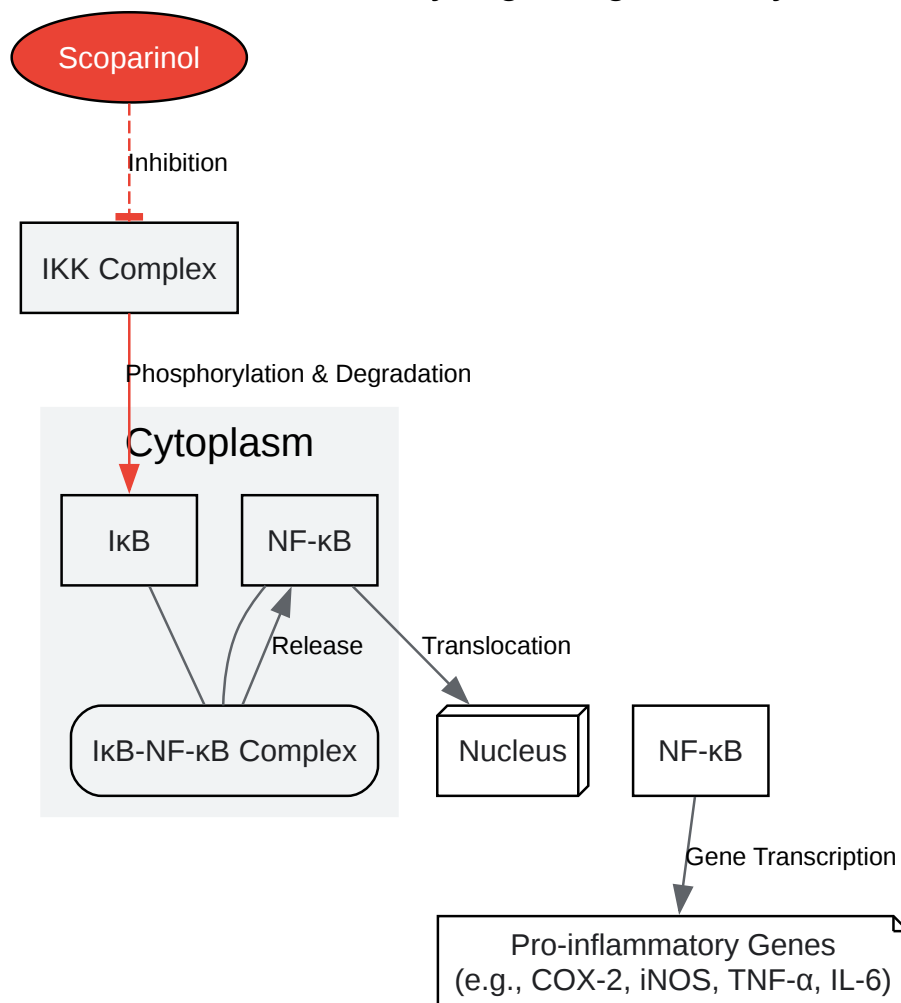
Property	Value	Reference(s)
Molecular Formula	C <sub>27</sub> H <sub>38</sub> O <sub>4</sub>	[2][4][5]
Molecular Weight	426.6 g/mol	[2][4][5]
CAS Number	130838-00-5	[2][4][6][7]
Synonyms	Scoparil, Scoparinol	[2]
Appearance	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Storage Temperature	-20°C	[6][7][8]

## Experimental Protocols: Isolation of Scoparinol

**Scoparinol** is naturally sourced from the plant *Scoparia dulcis*. The general methodology for its isolation involves solvent extraction followed by chromatographic separation. Below is a representative experimental workflow based on published methods for the isolation of diterpenoids from this plant[5][9].

Workflow for the Isolation of Scoparinol from *Scoparia dulcis*

## Hypothetical Anti-inflammatory Signaling Pathway for Scoparinol



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